

The Industrial Landscape of 1,2-Dichloropropane: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Dichloropropane

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An In-depth Examination of the Industrial Uses, Manufacturing Processes, and Chemical Profile of **1,2-Dichloropropane** for Researchers, Scientists, and Drug Development Professionals.

Introduction

1,2-Dichloropropane (PDC), also known as propylene dichloride, is a chlorinated organic compound with a history of diverse industrial applications. This colorless, flammable liquid, possessing a chloroform-like odor, has been a key player in chemical synthesis and various industrial processes for decades.^[1] While its use patterns have evolved due to environmental and safety considerations, **1,2-dichloropropane** remains a significant chemical intermediate in modern industry. This technical guide provides a comprehensive overview of its industrial significance, detailing its core applications, manufacturing protocols, and key chemical data.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **1,2-dichloropropane** is fundamental to its safe handling and application in industrial settings. The following table summarizes its key quantitative data.

Property	Value
Molecular Formula	C ₃ H ₆ Cl ₂
Molecular Weight	112.99 g/mol
CAS Number	78-87-5
Appearance	Colorless liquid
Odor	Sweet, chloroform-like
Density	1.156 g/cm ³ at 20°C
Melting Point	-100 °C
Boiling Point	95-96 °C
Solubility in Water	2.7 g/L at 20°C
Vapor Pressure	40 mmHg at 20°C
Flash Point	16 °C
Autoignition Temperature	557 °C
Explosive Limits in Air	3.4 - 14.5 % by volume

Industrial Manufacturing Processes

The industrial production of **1,2-dichloropropane** is primarily linked to two main processes: as a by-product in the manufacture of propylene oxide via the chlorohydrin process, and through the direct chlorination of propylene.

By-product of the Chlorohydrin Process for Propylene Oxide

A significant portion of commercially available **1,2-dichloropropane** is obtained as a co-product during the synthesis of propylene oxide.^{[2][3]} The chlorohydrin process involves the reaction of propylene with chlorine and water to form propylene chlorohydrin, which is then dehydrochlorinated to yield propylene oxide.^{[2][3]} During the initial chlorination step, a side

reaction occurs where chlorine directly adds across the double bond of propylene, resulting in the formation of **1,2-dichloropropane**.^[2]

Experimental Protocol: Overview of the Chlorohydrin Process

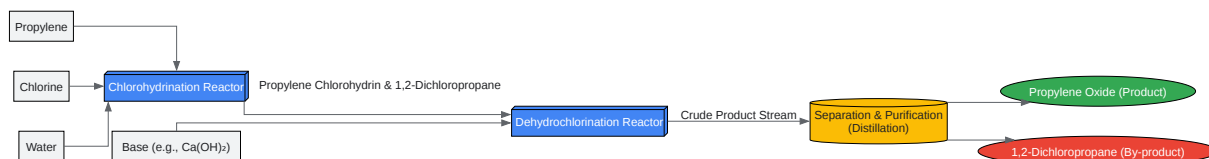
Objective: To produce propylene oxide, with **1,2-dichloropropane** as a major by-product.

Reactants:

- Propylene
- Chlorine
- Water
- A base (e.g., calcium hydroxide or sodium hydroxide) for dehydrochlorination

General Procedure:

- Chlorohydrination: Propylene and chlorine are introduced into an aqueous medium. The reaction forms propylene chlorohydrin isomers (1-chloro-2-propanol and 2-chloro-1-propanol). Simultaneously, a competing reaction leads to the formation of **1,2-dichloropropane**.^[2] Reaction conditions are typically controlled to favor the formation of the chlorohydrin.
- Dehydrochlorination: The resulting mixture containing propylene chlorohydrin is treated with a base. This step converts the propylene chlorohydrin to propylene oxide.^[3]
- Separation and Purification: The product stream, which contains propylene oxide, **1,2-dichloropropane**, unreacted starting materials, and other by-products, undergoes a series of distillation steps to isolate and purify the propylene oxide and separate the **1,2-dichloropropane**.^[2]



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Caption: Production of Propylene Oxide via the Chlorohydrin Process.

Direct Chlorination of Propylene

1,2-Dichloropropane can also be manufactured by the direct reaction of propylene with chlorine.[4] This process can be controlled to favor the production of **1,2-dichloropropane** over other chlorinated propanes.

Experimental Protocol: Direct Chlorination of Propylene

Objective: To synthesize **1,2-dichloropropane**.

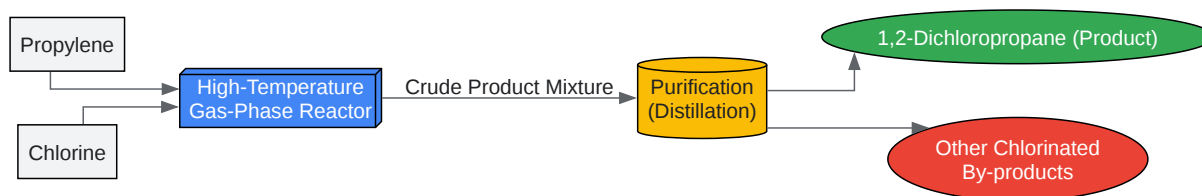
Reactants:

- Propylene
- Chlorine

General Procedure:

- Reaction: Gaseous propylene and chlorine are fed into a reactor. The reaction is typically carried out in the gas phase at elevated temperatures (e.g., around 800°F) and pressures (e.g., around 70 psia).[5]

- **Product Formation:** The primary reaction is the addition of chlorine to the propylene double bond, yielding **1,2-dichloropropane**. Other products, such as allyl chloride and 1,3-dichloropropene, can also be formed depending on the reaction conditions.[5]
- **Purification:** The product mixture is cooled and subjected to distillation to separate **1,2-dichloropropane** from unreacted starting materials and other by-products.



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Caption: Direct Chlorination of Propylene to Produce **1,2-Dichloropropane**.

Core Industrial Applications

The industrial utility of **1,2-dichloropropane** is centered on its role as a chemical intermediate and its properties as a solvent.

Chemical Intermediate

The most significant industrial application of **1,2-dichloropropane** is as a feedstock for the synthesis of other chlorinated hydrocarbons.[6]

- **Tetrachloroethylene (Perchloroethylene) Production:** A primary use of **1,2-dichloropropane** is in the manufacture of tetrachloroethylene, a widely used solvent in dry cleaning and metal degreasing.[7] The process typically involves high-temperature chlorinolysis.

Experimental Protocol: Overview of Tetrachloroethylene Production from **1,2-Dichloropropane**

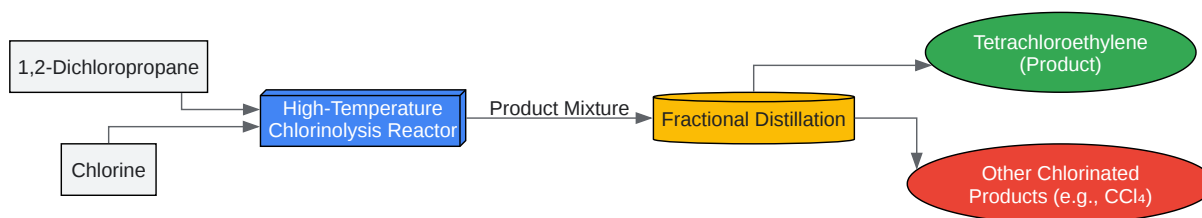
Objective: To synthesize tetrachloroethylene from **1,2-dichloropropane**.

Reactants:

- **1,2-Dichloropropane**
- Chlorine

General Procedure:

- Chlorinolysis: **1,2-Dichloropropane** is reacted with excess chlorine at high temperatures (typically 450-750 °C).[8] This process, known as chlorinolysis, involves the breaking of C-C and C-H bonds and their replacement with C-Cl bonds.
- Product Formation: The reaction yields a mixture of chlorinated hydrocarbons, with tetrachloroethylene and carbon tetrachloride being major products.
- Separation: The complex product mixture is separated through a series of distillations to isolate the desired tetrachloroethylene.



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Caption: Synthesis of Tetrachloroethylene from **1,2-Dichloropropane**.

Industrial Solvent

Historically, **1,2-dichloropropane** was widely used as a solvent in various industrial applications due to its ability to dissolve a wide range of organic materials.[9] However, its use as a solvent has significantly declined due to health and environmental concerns.[6]

Past and limited current uses as a solvent include:

- Paint, Varnish, and Finish Removers: It was a component in formulations for stripping coatings.[\[1\]](#)
- Metal Degreasing and Cleaning: Its solvent properties made it effective for cleaning metal surfaces.[\[9\]](#)
- Textile Industry: It was used for stain removal and in scouring compounds.
- Extraction Solvent: It found application in the extraction of fats, oils, and waxes.

Analytical Methods

The analysis of **1,2-dichloropropane** in industrial and environmental samples is crucial for quality control, process monitoring, and regulatory compliance. Gas chromatography (GC) is the primary analytical technique employed.

Experimental Protocol: Determination of **1,2-Dichloropropane** in Workplace Air (NIOSH Method 1013)

Objective: To quantify the concentration of **1,2-dichloropropane** in a workplace air sample.

Methodology:

- Sample Collection: A known volume of air is drawn through a solid sorbent tube containing activated charcoal using a calibrated personal sampling pump.[\[10\]](#) **1,2-Dichloropropane** vapors are adsorbed onto the charcoal.
- Sample Preparation: The charcoal from the sorbent tube is transferred to a vial. A desorption solvent, typically a mixture of carbon disulfide and isopropanol, is added to the vial to extract the **1,2-dichloropropane** from the charcoal.[\[10\]](#)
- Analysis: An aliquot of the desorbed sample is injected into a gas chromatograph (GC) equipped with a flame ionization detector (FID) or a mass spectrometer (MS) for separation and quantification.[\[10\]](#)

- Quantification: The concentration of **1,2-dichloropropane** in the air sample is determined by comparing the peak area of the analyte in the sample to a calibration curve prepared from standards of known concentration.[\[10\]](#)

Experimental Protocol: Analysis of Volatile Organic Compounds, including **1,2-Dichloropropane**, by GC/MS (EPA Method 8260)

Objective: To identify and quantify **1,2-dichloropropane** in various matrices, including water and solid waste.

Methodology:

- Sample Introduction: For aqueous samples, a purge-and-trap system is typically used. An inert gas is bubbled through the sample, and the volatilized organic compounds, including **1,2-dichloropropane**, are trapped on a sorbent material. The trap is then heated, and the analytes are desorbed into the GC/MS system. For solid samples, methods such as headspace analysis or solvent extraction may be employed.[\[11\]](#)
- Gas Chromatography (GC): The desorbed analytes are separated on a capillary GC column based on their boiling points and affinities for the stationary phase.[\[11\]](#)
- Mass Spectrometry (MS): As the separated compounds elute from the GC column, they enter a mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for each compound, allowing for positive identification.[\[11\]](#)
- Quantification: The concentration of **1,2-dichloropropane** is determined by comparing the response of a characteristic ion to that of an internal standard and referencing a calibration curve.

Conclusion

1,2-Dichloropropane, while facing scrutiny for its health and environmental impacts, continues to be a cornerstone in the production of other essential chlorinated chemicals. Its manufacturing processes, intricately linked with the production of propylene oxide, highlight the complexities of industrial chemical synthesis where by-products can have significant economic value. A comprehensive understanding of its chemical properties, manufacturing routes, and

analytical methodologies, as detailed in this guide, is essential for professionals in research, development, and chemical manufacturing to ensure its safe and efficient utilization in the modern industrial landscape.

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